

# iMDK quarterhydrate stock solution preparation and storage

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## Compound of Interest

Compound Name: *iMDK quarterhydrate*

Cat. No.: B14015803

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## Application Notes and Protocols for iMDK Quarterhydrate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**iMDK quarterhydrate** is a potent small molecule inhibitor of phosphoinositide 3-kinase (PI3K) and the growth factor Midkine (MDK).<sup>[1][2][3]</sup> It has demonstrated efficacy in suppressing the growth of non-small cell lung cancer (NSCLC) cells, particularly when used in combination with a MEK inhibitor.<sup>[4][5]</sup> These application notes provide detailed protocols for the preparation and storage of **iMDK quarterhydrate** stock solutions to ensure experimental consistency and reproducibility. Additionally, the mechanism of action and relevant signaling pathways are discussed to provide a comprehensive understanding of its biological activity.

### Chemical Properties and Data

A summary of the key chemical and physical properties of **iMDK quarterhydrate** is provided below.

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>13</sub> FN <sub>2</sub> O <sub>2</sub> S·1/4H <sub>2</sub> O	[6]
Molecular Weight	380.91 g/mol	[6]
CAS Number	881970-80-5	[3][7]

## Stock Solution Preparation

Proper preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream applications. The following table summarizes the recommended solvents and concentrations for **iMDK quarterhydrate**.

Solvent	Concentration	Notes	Reference
DMSO	5 mg/mL (13.28 mM)	Use fresh, moisture-free DMSO for optimal solubility.	[3]

## Protocol: Preparation of a 10 mM iMDK Quarterhydrate Stock Solution in DMSO

### Materials:

- **iMDK quarterhydrate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

### Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing: Accurately weigh the desired amount of **iMDK quarterhydrate** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.809 mg of **iMDK quarterhydrate**.
- Solubilization: Add the weighed powder to a sterile amber microcentrifuge tube. Add the appropriate volume of anhydrous DMSO to achieve the final desired concentration (e.g., add 1 mL of DMSO for a 10 mM solution).
- Dissolution: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution, but avoid excessive heat.
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

## Storage and Stability

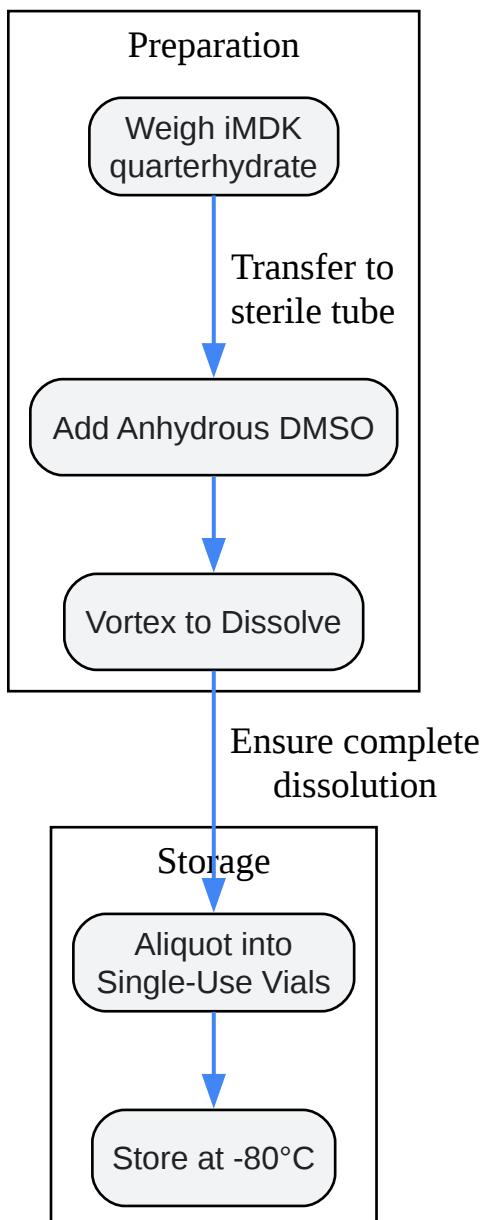
Correct storage of the stock solution is essential to maintain its chemical integrity and biological activity.

Storage Temperature	Shelf Life	Notes	Reference
-20°C	1 month	<a href="#">[1]</a>	
-80°C	6 months	Recommended for long-term storage.	<a href="#">[1]</a>

Storage Recommendations:

- Store the aliquoted stock solutions at -80°C for long-term storage.[1]
- For short-term use, storage at -20°C is acceptable for up to one month.[1]
- Protect the stock solution from light by using amber vials or by wrapping clear vials in aluminum foil.
- Avoid repeated freeze-thaw cycles, as this can degrade the compound.

## Experimental Workflow: Stock Solution Preparation

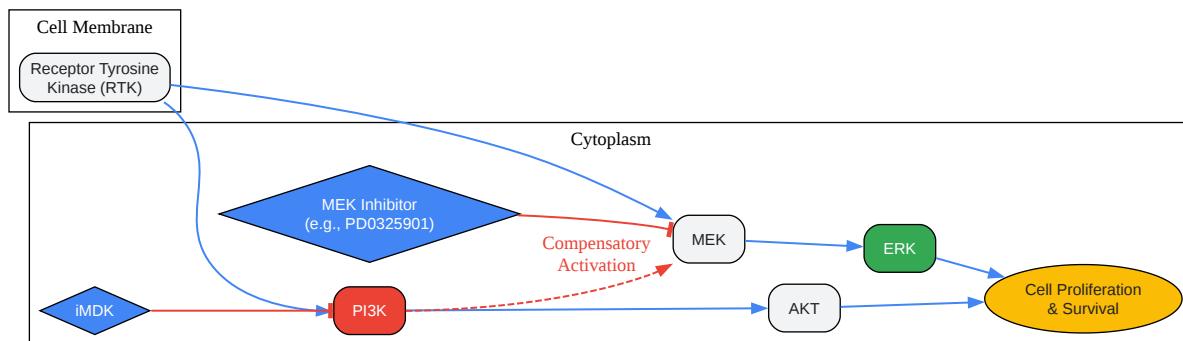


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Caption: Workflow for **iMDK quarterhydrate** stock solution preparation and storage.

## Mechanism of Action and Signaling Pathway

**iMDK quarterhydrate** is a potent inhibitor of the PI3K pathway.[1][2][4] It also inhibits the growth factor MDK.[1][2] In non-small cell lung cancer (NSCLC) cells, iMDK has been shown to suppress the phosphorylation of AKT, a key downstream effector of PI3K.[4] Interestingly, treatment with iMDK can lead to the activation of the MAPK/ERK pathway, which may act as a resistance mechanism.[4][5] This compensatory activation suggests that a combination therapy approach, concurrently targeting both the PI3K and MAPK pathways, could be more effective.[4][5] Indeed, studies have shown that combining iMDK with a MEK inhibitor, such as PD0325901, cooperatively suppresses NSCLC cell viability and tumor growth.[4][5]

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Caption: iMDK inhibits the PI3K/AKT pathway and induces a compensatory activation of the MAPK/ERK pathway.

## Safety Precautions

When handling **iMDK quarterhydrate**, it is important to adhere to standard laboratory safety practices. Avoid inhalation, and contact with skin and eyes.<sup>[8]</sup> Use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.<sup>[8]</sup> Handle the compound in a well-ventilated area or a chemical fume hood.<sup>[8]</sup> In case of spillage, prevent it from entering drains or water courses.<sup>[8]</sup> **iMDK quarterhydrate** is stable under recommended storage conditions and is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.<sup>[8]</sup>

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. iMDK | Growth factor Midkine (MDK) inhibitor | 881970-80-5 | InvivoChem [invivochem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. A novel PI3K inhibitor iMDK suppresses non-small cell lung Cancer cooperatively with A MEK inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 5. A novel PI3K inhibitor iMDK suppresses non-small cell lung Cancer cooperatively with A MEK inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. iMDK quarterhydrate Datasheet DC Chemicals [dcchemicals.com]
- 7. iMDK [jknbiochem.net]
- 8. iMDK quarterhydrate|MSDS [dcchemicals.com]
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